

# NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc molecular weight and formula

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## Compound of Interest

Compound Name: NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc

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## In-Depth Technical Guide: NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and structural representation of the heterobifunctional linker, **NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc**, also known as tert-butyl (2-(2-aminoethoxy)ethyl)carbamate. This molecule is a valuable building block in the fields of drug delivery, nanotechnology, and the development of advanced therapeutic modalities such as Proteolysis Targeting Chimeras (PROTACs).

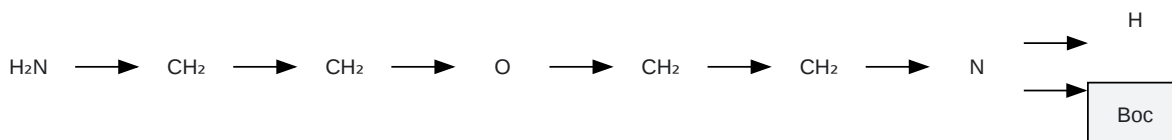
## Core Molecular Data

The fundamental properties of **NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc** are summarized in the table below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and computational modeling.

| Property          | Value  | Citations       |
|-------------------|--|-----------------|
| Chemical Name     | tert-Butyl (2-(2-aminoethoxy)ethyl)carbamate                 | [1][2][3][4][5] |
| Molecular Formula | C <sub>9</sub> H <sub>20</sub> N <sub>2</sub> O <sub>3</sub> | [2][3][4][5]    |
| Molecular Weight  | 204.27 g/mol   | [1][2][3][5]    |
| CAS Number        | 127828-22-2  | [1][3][4][5]    |

## Structural Representation

The structure of **NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc** features a primary amine (NH<sub>2</sub>) at one terminus and a tert-butyloxycarbonyl (Boc) protected amine at the other, separated by a single polyethylene glycol (PEG) unit and an ethyl group. This bifunctional nature allows for sequential and controlled conjugation to other molecules.



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**Figure 1:** Chemical structure of **NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc**.

## Experimental Protocols: Synthesis

The synthesis of **NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc** involves the selective mono-protection of one of the amino groups of 2-(2-aminoethoxy)ethanamine. A general and widely used method for this transformation is the reaction with di-tert-butyl dicarbonate (Boc<sub>2</sub>O). The key challenge is to control the stoichiometry to favor the formation of the mono-protected product over the di-protected byproduct.

## Protocol: Mono-Boc Protection of 2-(2-aminoethoxy)ethanamine

This protocol is based on established methods for the selective protection of diamines.

### Materials:

- 2-(2-aminoethoxy)ethanamine
- Di-tert-butyl dicarbonate ( $\text{Boc}_2\text{O}$ )
- Dioxane
- Water
- Magnesium oxide ( $\text{MgO}$ )
- Diethyl ether
- Diatomaceous earth (e.g., Dicalit®)

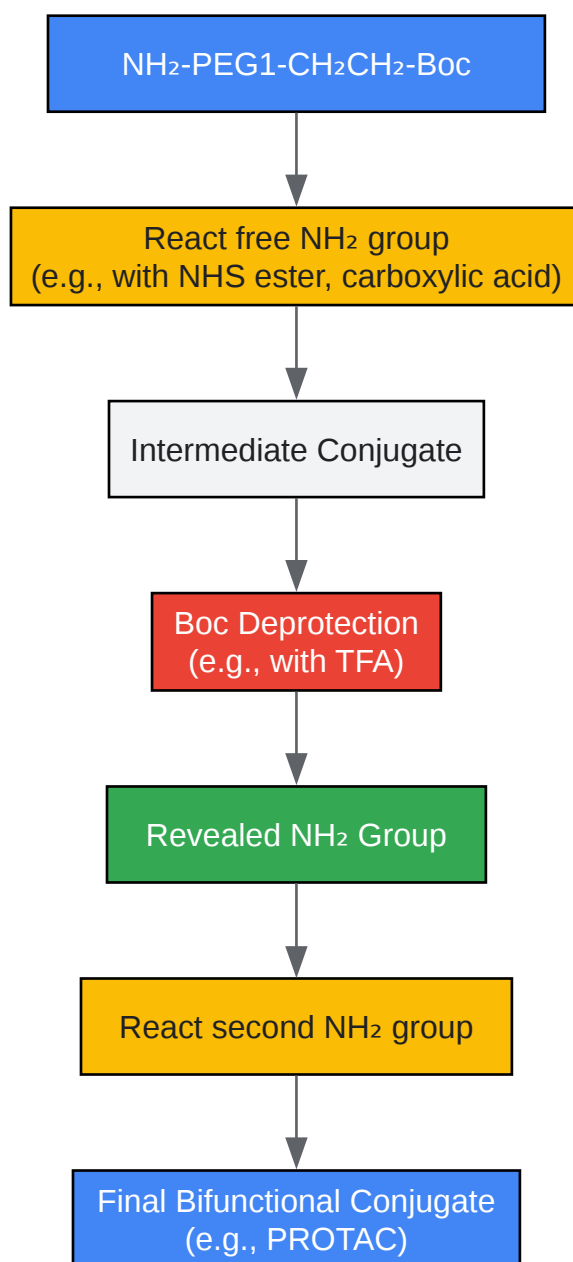
### Procedure:

- A solution of 2-(2-aminoethoxy)ethanamine is prepared in a mixture of dioxane and water.
- Magnesium oxide is added to the solution, and the mixture is stirred under an inert atmosphere (e.g., argon) at room temperature.
- A solution of di-tert-butyl dicarbonate in dioxane is added dropwise to the stirring mixture over a period of approximately 20-30 minutes.
- The reaction mixture is stirred at room temperature for 16-24 hours.
- Upon completion, the mixture is filtered through diatomaceous earth to remove solids.
- The filtrate is concentrated under reduced pressure to remove the dioxane.

- The resulting residue is subjected to extraction with a suitable organic solvent, such as diethyl ether, to isolate the product.
- The combined organic extracts are dried and concentrated.
- The crude product, typically an oil, can be further purified by high-vacuum distillation or column chromatography to yield pure tert-butyl (2-(2-aminoethoxy)ethyl)carbamate.

## Logical Workflow for Application

**NH<sub>2</sub>-PEG1-CH<sub>2</sub>CH<sub>2</sub>-Boc** is a heterobifunctional linker, meaning its two ends can be reacted in a stepwise manner. This is crucial for the synthesis of complex molecules like PROTACs. The Boc-protected amine is stable under many reaction conditions, allowing the free primary amine to be reacted first. The Boc group can then be removed under acidic conditions to reveal the second amine for subsequent conjugation.



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**Figure 2:** General workflow for the use of  $\text{NH}_2\text{-PEG1-CH}_2\text{CH}_2\text{-Boc}$ .

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